

Application Notes and Protocols for DDX41 Western Blotting in Leukemia Cells

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Compound of Interest

Compound Name: DC41

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These application notes provide a detailed protocol for the detection of DEAD-box helicase 41 (DDX41) protein in leukemia cell lines by Western blotting. This document includes a summary of quantitative data, a step-by-step experimental protocol, and diagrams illustrating the experimental workflow and the DDX41 signaling pathway.

Introduction

DDX41 is a DEAD-box RNA helicase that plays a crucial role in several cellular processes, including pre-mRNA splicing, ribosome biogenesis, and the innate immune response.[1] Germline and somatic mutations in the DDX41 gene have been identified as significant contributors to the development of myeloid neoplasms, including myelodysplastic syndromes (MDS) and acute myeloid leukemia (AML).[2][3] Therefore, the accurate detection and quantification of DDX41 protein expression in leukemia cells are critical for both basic research and the development of targeted therapies. Western blotting is a widely used technique for this purpose.

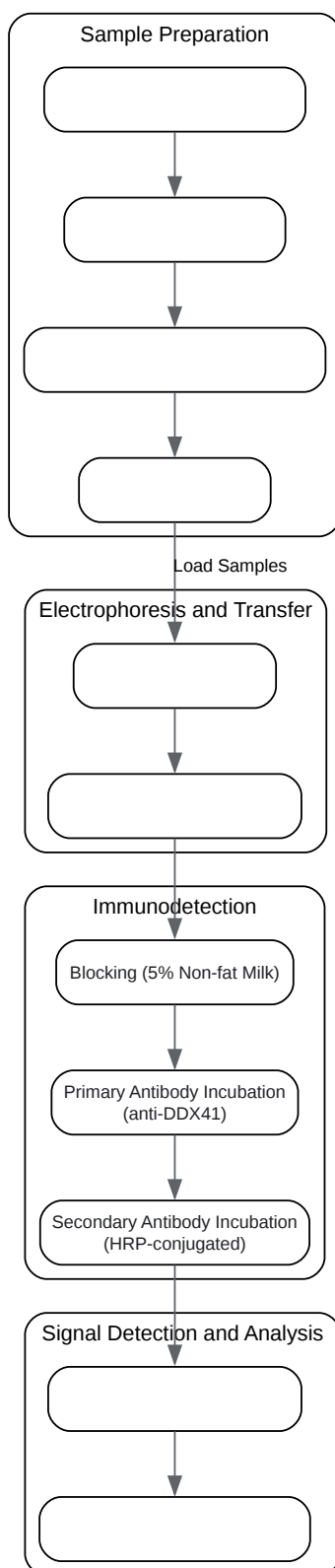
Data Presentation

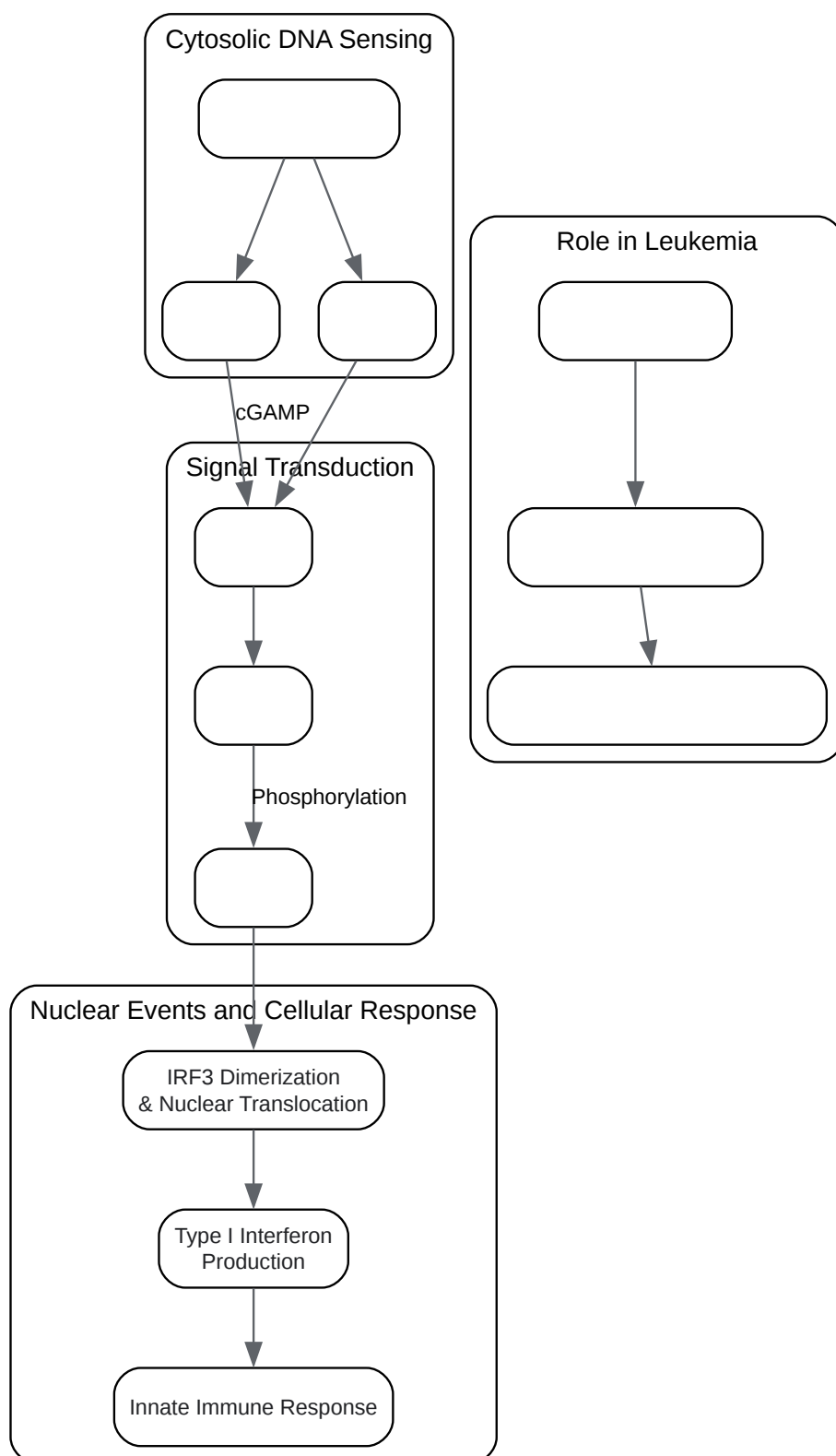
The following table summarizes the key quantitative parameters for performing a successful DDX41 Western blot, based on manufacturer recommendations and literature.

Parameter	Recommended Range/Value	Notes
Primary Antibody Dilution	1:500 - 1:1000 (ug/mL equivalent: 0.04-0.4 µg/mL)	Optimal dilution should be determined empirically. Start with 1:700 or 1:1000. [4] [5] [6]
Secondary Antibody Dilution	1:10,000	For HRP-conjugated secondary antibodies. [4]
Protein Loading Amount	20-30 µg per lane	Can be adjusted based on DDX41 expression level in the specific cell line.
SDS-PAGE Gel	10% Acrylamide	Provides good resolution for DDX41 (approx. 70 kDa). [7]
Blocking Time	1-2 hours at room temperature	
Primary Antibody Incubation	Overnight at 4°C	
Secondary Antibody Incubation	1 hour at room temperature	

Experimental Workflow

The overall workflow for DDX41 Western blotting is depicted in the following diagram.





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